

Part 1: Physicochemical Profile & Identification[1]

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Compound of Interest

Compound Name: 6-Fluorobenzofuran

CAS No.: 24410-60-4

Cat. No.: B2850049

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Precise characterization is the first line of defense in chemical safety. The following data establishes the baseline for identification and quality control.

| Property | Specification | Technical Insight |
|-------------------|---|--|
| Chemical Name | 6-Fluoro-3H-isobenzofuran-1-one | IUPAC nomenclature; defines the lactone functionality. |
| CAS Number | 23932-84-5 | Unique identifier; verify against CoA before use. |
| Molecular Formula | C ₈ H ₅ FO ₂ | High oxygen content relative to benzofuran ethers. |
| Molecular Weight | 152.12 g/mol | Useful for stoichiometric calculations in coupling reactions. |
| Physical State | Solid (Crystalline) | Typically white to off-white powder. |
| Melting Point | 111.5 – 112 °C | Sharp melting range indicates high purity (>98%). |
| Boiling Point | ~306 °C (Predicted) | High boiling point suggests low volatility at RT. |
| Solubility | DMSO, Methanol, DCM | Limited solubility in water; requires organic solvents for cleaning. |

Part 2: Comprehensive Hazard Analysis (GHS)

While CAS 23932-84-5 is not classified as acutely toxic (Category 1 or 2), its reactivity as an electrophilic lactone necessitates strict control of exposure routes.

Signal Word:WARNING

GHS Hazard Classifications

- Skin Irritation (Category 2) - H315: Causes skin irritation. The lactone ring can undergo ring-opening upon contact with nucleophilic residues on skin proteins, leading to dermatitis.

- Eye Irritation (Category 2A) - H319: Causes serious eye irritation. Solid particulates can cause mechanical abrasion and chemical inflammation.
- STOT-SE (Category 3) - H335: May cause respiratory irritation. Inhalation of dust during weighing or transfer is the primary risk vector.

Toxicological Context for Scale-Up

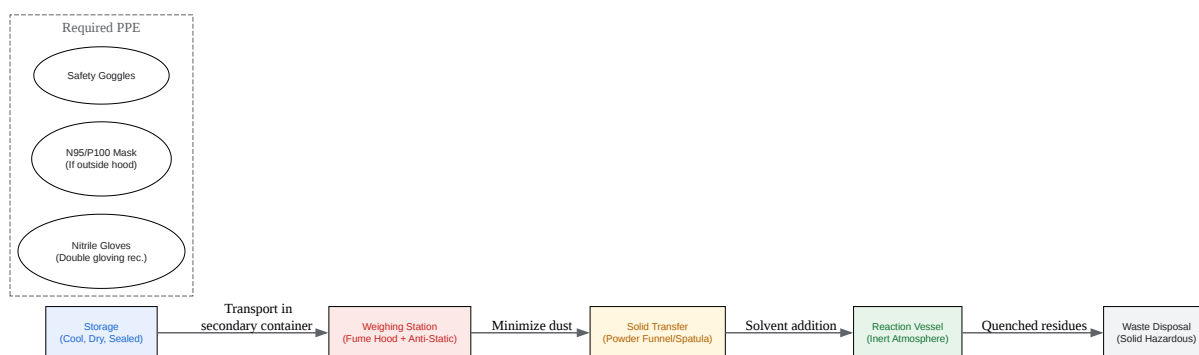
Unlike simple solvents, 6-fluorophthalide is a bioactive intermediate. Its structural similarity to other benzofuran derivatives implies potential for biological interaction. In drug development, intermediates are often treated as "potent by default" until proven otherwise.

- Sensitization Risk: Repeated dermal exposure may induce sensitization due to the reactive lactone moiety.
- Systemic Effects: No specific specific target organ toxicity (repeated exposure) data is widely available, mandating a precautionary "containment-first" approach.

Part 3: Risk Management in Synthetic Workflows

As a Senior Application Scientist, I recommend integrating safety directly into the synthetic workflow. The following protocol minimizes exposure while preserving the anhydrous integrity often required for subsequent steps (e.g., phosphonate formation).

Operational Workflow Diagram



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Figure 1: Operational safety workflow for handling solid 6-fluorophthalide.

Specific Handling Protocols

- **Dust Control:** The primary hazard is inhalation of dust. All weighing must occur inside a certified chemical fume hood. Use an anti-static gun if the powder is static-prone to prevent dispersal.
- **Glove Selection:** Standard nitrile gloves (0.11 mm) are sufficient for incidental contact. However, if dissolving in DCM or THF, check breakthrough times for the solvent, as the solute can be carried through the glove barrier.
- **Moisture Protection:** While not pyrophoric, the lactone ring can hydrolyze over time in moist air, degrading purity. Store containers tightly sealed with desiccant packs.

Part 4: Emergency Response Protocols

These protocols must be posted near the point of use.

| Scenario | Immediate Action | Scientific Rationale |
|---------------|---|---|
| Eye Contact | Rinse cautiously with water for 15+ mins. Remove contact lenses if present. | Hydrolysis of the lactone on the corneal surface can change local pH; immediate dilution is critical. |
| Skin Contact | Wash with soap and water. Do not use organic solvents (ethanol/acetone). | Solvents may increase skin permeability, driving the compound deeper into the dermis. |
| Inhalation | Move to fresh air. If breathing is difficult, administer oxygen (trained personnel only). | Irritation of the bronchial lining can cause bronchospasm; fresh air stops the exposure source. |
| Spill (Solid) | Wet sweep or vacuum (HEPA). Avoid dry sweeping. | Dry sweeping generates dust aerosols (H335 hazard). Wetting prevents airborne particles. |

Part 5: Experimental Context (The "Why")

Understanding the utility of CAS 23932-84-5 reinforces the need for purity and safety. This compound is not merely a reagent; it is a Pharmacophore Scaffold.

The Olaparib Connection

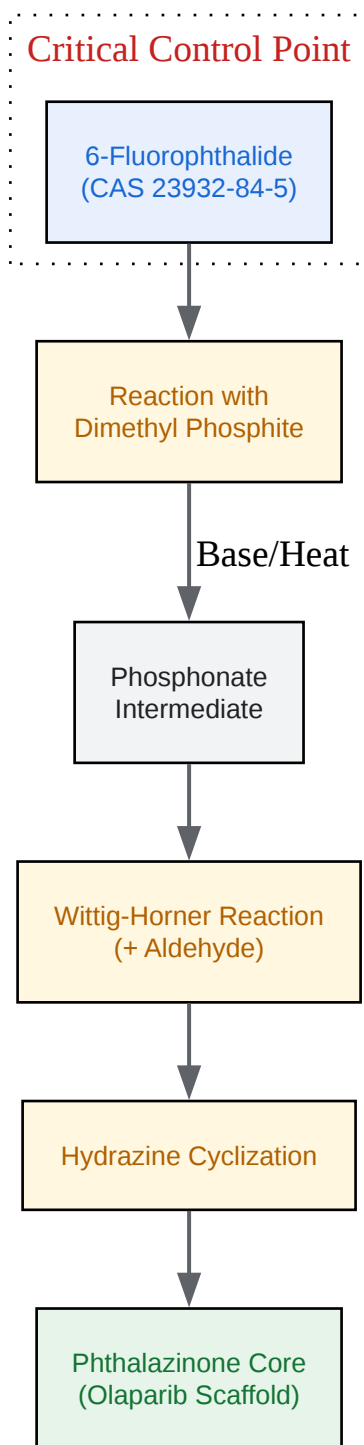
6-Fluorophthalide is the starting material for the phthalazinone core of Olaparib (a PARP inhibitor used in ovarian cancer therapy). The synthesis typically involves:

- Activation: Reaction with dimethyl phosphite to form a phosphonate.
- Coupling: Horner-Wadsworth-Emmons reaction with an aldehyde.

- Cyclization: Hydrazine-mediated ring closure to form the phthalazinone.

Why Safety Matters Here: Contamination of 6-fluorophthalide (e.g., by hydrolysis products) can poison the base used in the subsequent phosphonate step, leading to lower yields and difficult purification of the high-value API intermediate.

Synthetic Pathway Diagram



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Figure 2: Synthetic utility of 6-fluorophthalide in constructing the PARP inhibitor scaffold.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 11171082, 6-fluoro-3H-isobenzofuran-1-one. Retrieved from [\[Link\]](#)
- Royal Society of Chemistry. Green Chemistry: A scalable and eco-friendly total synthesis of poly(ADP-ribose) polymerase inhibitor Olaparib.[1] Retrieved from [\[Link\]](#)

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Sources

- [1. A scalable and eco-friendly total synthesis of poly\(ADP-ribose\) polymerase inhibitor Olaparib - Green Chemistry \(RSC Publishing\) \[pubs.rsc.org\]](#)
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